

CAS number and molecular weight of 1,8-nonadiene

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Compound of Interest

Compound Name: 1,8-Nonadiene

Cat. No.: B1346706

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An In-depth Technical Guide to 1,8-Nonadiene

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,8-Nonadiene is a linear alpha,omega (α,ω)-diene, an organic compound featuring a nine-carbon chain with terminal double bonds. Its chemical structure makes it a valuable bifunctional monomer and starting material in various chemical transformations, most notably in polymerization reactions and as a building block in complex organic synthesis. This guide provides a comprehensive overview of its chemical and physical properties, key synthetic applications, and relevant experimental procedures.

Core Properties and Data

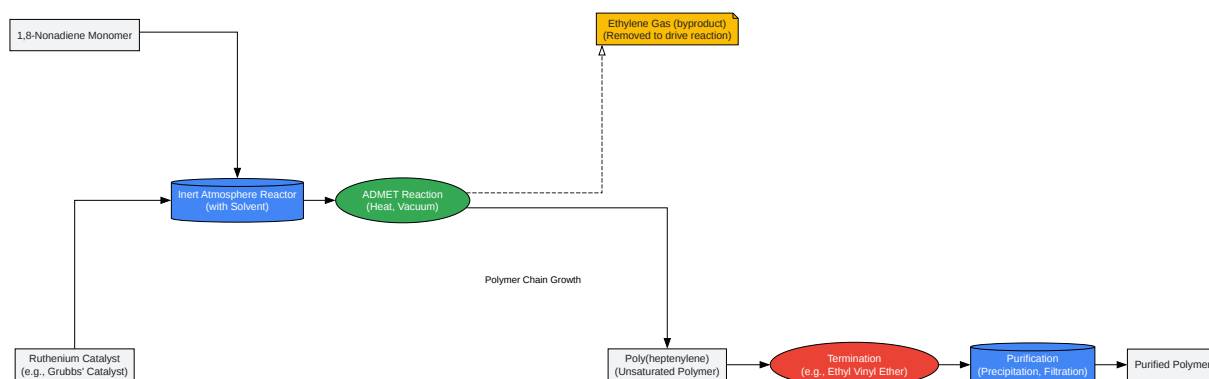
The fundamental properties of **1,8-nonadiene** are summarized below, providing essential data for its use in a laboratory or industrial setting.

Property	Value
CAS Number	4900-30-5[1][2][3][4]
Molecular Formula	C ₉ H ₁₆ [1][3][5]
Molecular Weight	124.22 g/mol [1][3][5]
IUPAC Name	nona-1,8-diene[1]
Appearance	Colorless to almost colorless clear liquid[5][6]
Density	0.743 g/mL at 25 °C[5][7]
Boiling Point	141-143 °C[6][7]
Flash Point	26 °C (79 °F)[5]
Refractive Index	1.426 - 1.429 @ 20 °C[7][8]

Key Synthetic Application: Acyclic Diene Metathesis (ADMET) Polymerization

A primary application of **1,8-nonadiene** in research is its use as a monomer in Acyclic Diene Metathesis (ADMET) polymerization. This step-growth condensation reaction utilizes olefin metathesis to form long-chain unsaturated polymers (polyenes) and a volatile byproduct, ethylene gas. The removal of ethylene drives the reaction to completion. This method is particularly valuable for synthesizing well-defined polymers. Subsequent hydrogenation of the resulting poly(heptenylene) can yield linear polyethylene.

The general workflow for this process is outlined in the diagram below.



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Caption: Workflow for ADMET polymerization of **1,8-nonadiene**.

Experimental Protocols

Representative Protocol for ADMET Polymerization of 1,8-Nonadiene

This protocol is a representative example for the synthesis of poly(heptenylene) via ADMET polymerization using a Grubbs-type catalyst. All procedures should be performed under an inert atmosphere (e.g., argon or nitrogen) using standard Schlenk line or glovebox techniques.

Materials:

- **1,8-Nonadiene** (purified by distillation over CaH_2)

- Grubbs' Catalyst (e.g., Grubbs' 1st or 2nd Generation)
- Anhydrous, degassed solvent (e.g., toluene or chlorobenzene)
- Ethyl vinyl ether (for termination)
- Methanol (for precipitation)
- Schlenk flask or similar reaction vessel equipped with a magnetic stir bar and condenser
- Vacuum line

Procedure:

- **Reactor Setup:** In a glovebox, add the desired amount of Grubbs' catalyst to a dry Schlenk flask. A typical monomer-to-catalyst ratio is between 500:1 and 2000:1.
- **Monomer Addition:** Remove the flask from the glovebox and connect it to a Schlenk line. Add the anhydrous, degassed solvent via cannula, followed by the purified **1,8-nonadiene** monomer.
- **Polymerization:** Heat the reaction mixture to the desired temperature (e.g., 50-60 °C) with vigorous stirring. Apply a vacuum to the flask to facilitate the removal of the ethylene byproduct, which will bubble out of the solution. The viscosity of the solution will increase as the polymerization proceeds.[9]
- **Monitoring:** The reaction can be monitored by observing the increase in viscosity or by taking aliquots for analysis (e.g., GPC) to determine molecular weight growth.
- **Termination:** Once the desired molecular weight is achieved or the reaction has proceeded for a sufficient time (e.g., 12-24 hours), cool the mixture to room temperature. Terminate the polymerization by adding a small excess of ethyl vinyl ether and stirring for 20-30 minutes.
- **Isolation and Purification:** Precipitate the polymer by slowly pouring the viscous reaction mixture into a large volume of stirred methanol.
- **Drying:** Collect the precipitated polymer by filtration, wash with additional methanol, and dry under vacuum at a moderate temperature (e.g., 40-50 °C) until a constant weight is

achieved.

Safety and Handling

1,8-Nonadiene is a flammable liquid and vapor.[1][5] It can cause skin and eye irritation.[1][5] Standard safety precautions for handling flammable organic liquids should be strictly followed. This includes working in a well-ventilated fume hood and wearing appropriate personal protective equipment (PPE), such as safety glasses, gloves, and a flame-retardant lab coat.[5] Store in a cool, dry, well-ventilated area away from sources of ignition.

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References

- 1. 1,8-Nonadiene | C₉H₁₆ | CID 78612 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. calpaclab.com [calpaclab.com]
- 3. scbt.com [scbt.com]
- 4. 1,8-Nonadiene [webbook.nist.gov]
- 5. Buy 1,8-Nonadiene | 4900-30-5 [smolecule.com]
- 6. 1,8-NONADIENE | 4900-30-5 [chemicalbook.com]
- 7. 1,8-nonadiene [stenutz.eu]
- 8. 1,8-nonadiene, 4900-30-5 [thegoodscentscompany.com]
- 9. 1,8-Nonadiene | 4900-30-5 | Benchchem [benchchem.com]
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